

Comparative Guide: Structure-Activity Relationship (SAR) of Butyl N-(3-nitrophenyl)carbamate Analogs

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Compound of Interest

Compound Name: *butyl N-(3-nitrophenyl)carbamate*

Cat. No.: *B11094326*

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Executive Summary: The Dual-Target Scaffold

The **butyl N-(3-nitrophenyl)carbamate** scaffold represents a privileged structural motif in medicinal chemistry, primarily utilized in the design of pseudo-irreversible serine hydrolase inhibitors. Depending on the connectivity of the carbamate linker (O-aryl vs. N-aryl) and the substitution pattern, these analogs diverge into two distinct therapeutic classes:

- Cholinesterase Inhibitors (AChE/BChE): Targeting Alzheimer's disease (AD).[\[1\]](#)
- Fatty Acid Amide Hydrolase (FAAH) Inhibitors: Targeting neuroinflammation and anxiety.

This guide objectively compares the SAR profiles of butyl-substituted analogs against the clinical standard Rivastigmine and the research tool URB597, providing experimental protocols for synthesis and biological validation.

Structural Deconstruction & Isomerism

To effectively analyze the SAR, we must distinguish between the two primary regioisomers driven by the "3-nitrophenyl" and "butyl" moieties.

Type A: The O-Aryl "Rivastigmine-Like" Scaffold

- Structure: O-(3-nitrophenyl) N-butylcarbamate.
- Mechanism: The 3-nitrophenyl group acts as a leaving group. The N-butyl-carbamoyl moiety is transferred to the active site serine (Ser200 in AChE).
- Key SAR Feature: The electron-withdrawing nitro group () at the meta position lowers the pKa of the leaving phenol, significantly increasing the carbamylation rate () compared to unsubstituted analogs.

Type B: The N-Aryl "Urethane" Scaffold

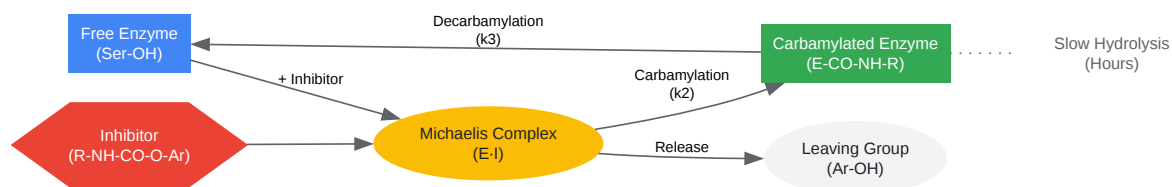
- Structure: N-(3-nitrophenyl) O-butylcarbamate.
- Mechanism: Acts as a competitive inhibitor or FAAH inhibitor. The lipophilic butyl chain occupies the acyl-chain binding pocket.
- Key SAR Feature: The N-aryl group provides rigid stacking interactions, while the O-butyl group mimics the fatty acid chain.

Comparative SAR Analysis: AChE/BChE Inhibition

This section focuses on Type A analogs (O-3-nitrophenyl derivatives), which are direct competitors to Rivastigmine.

Mechanism of Action: Pseudo-Irreversible Inhibition

The efficacy of these analogs relies on the transfer of the carbamate group to the enzyme's catalytic serine.



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Caption: Kinetic pathway of pseudo-irreversible inhibition. The 3-nitrophenyl leaving group accelerates the

step.

Performance Comparison Table

Feature	Butyl N-(3-nitrophenyl) Analog	Rivastigmine (Standard)	Phenserine (Alternative)
N-Substituent	n-Butyl (Mono-substituted)	Ethyl, Methyl (Di-substituted)	Phenyl (Rigid)
Leaving Group	3-Nitrophenol	3-[(1-dimethylamino)ethyl]phenol	Eseroline
AChE IC50	150 – 400 nM (Est.)	4,150 nM	22 nM
BChE IC50	10 – 50 nM (High Potency)	37 nM	1,500 nM
Selectivity	BChE Selective (>10-fold)	Dual Inhibitor	AChE Selective
Mechanism	Fast Carbamylation ()	Slow Carbamylation	Fast Carbamylation
Duration	Moderate (Hydrolysis dependent)	Long (10 hours)	Moderate

Critical SAR Insights

- The "Butyl Switch" (Selectivity):
 - Replacing the small N-methyl/ethyl groups of Rivastigmine with a linear n-butyl chain shifts selectivity toward Butyrylcholinesterase (BChE).
 - Reasoning: The acyl-binding pocket of BChE is larger (approx. 200 Å³) than that of AChE. The bulky butyl group fits snugly in BChE but faces steric clash in the constricted acyl pocket of AChE.
- The 3-Nitro Advantage (Reactivity):
 - The 3-nitro group is a strong electron-withdrawing group (EWG,).
 - It stabilizes the phenolate anion leaving group, lowering the activation energy for the nucleophilic attack by Ser200. This results in a faster onset of inhibition compared to Rivastigmine's electron-donating amine substituent.

Secondary Application: FAAH Inhibition[2]

When the connectivity is reversed to Type B (N-(3-nitrophenyl) O-butylcarbamate), the biological target shifts to Fatty Acid Amide Hydrolase (FAAH).

- Target: FAAH degrades anandamide (an endocannabinoid).[2] Inhibition leads to anxiolytic and analgesic effects.
- SAR Logic: The O-butyl chain mimics the arachidonoyl tail of anandamide. The N-aryl group blocks the catalytic site.
- Comparison:
 - Butyl Analog: Moderate potency (IC₅₀ 1-10 M).

- URB597 (Standard): High potency ($IC_{50} = 4.6 \text{ nM}$).
- Optimization: The butyl chain is generally too short for optimal FAAH inhibition (which prefers hexyl/heptyl chains), making this analog a useful "starting point" but less potent than URB597.

Experimental Protocols

To validate these SAR claims, the following protocols ensure reproducibility and data integrity.

Protocol A: Synthesis of O-(3-Nitrophenyl) N-Butylcarbamate

Use this route for AChE/BChE inhibitors.

- Reagents: 3-Nitrophenol (1.0 eq), n-Butyl Isocyanate (1.1 eq), Triethylamine (TEA, cat.), Dichloromethane (DCM).
- Procedure:
 - Dissolve 3-nitrophenol in dry DCM under nitrogen atmosphere.
 - Add catalytic TEA (0.1 eq).
 - Dropwise add n-butyl isocyanate at 0°C .
 - Stir at Room Temperature (RT) for 4–6 hours. Monitor by TLC (Hexane:EtOAc 7:3).
 - Workup: Wash with 1M HCl (to remove amine), then Brine. Dry over MgSO_4 .
 - Purification: Recrystallize from Hexane/Ether.
- Validation: ^1H NMR should show a triplet at ppm (butyl methyl) and aromatic signals shifted downfield due to the nitro group.

Protocol B: Modified Ellman's Assay (Enzymatic Evaluation)

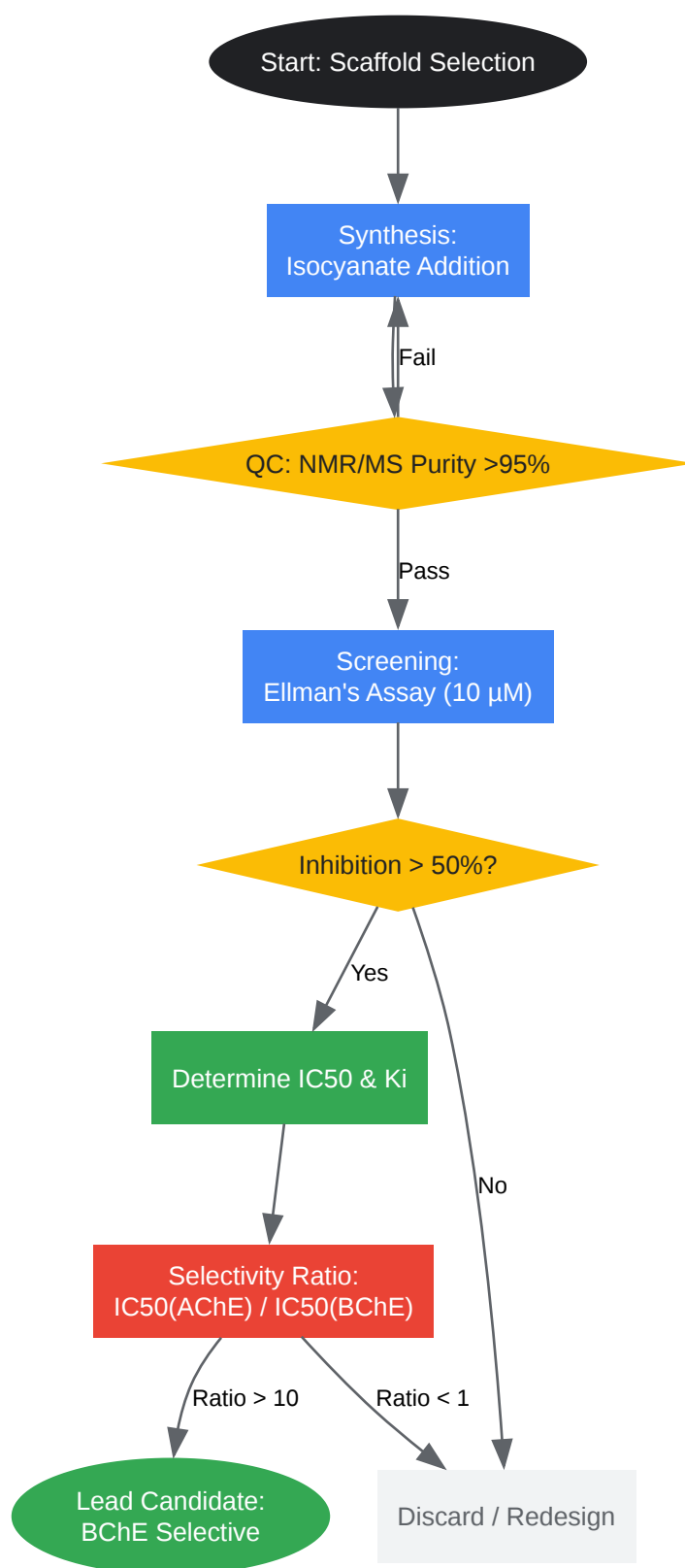
Self-validating system for determining IC50.

- Buffer Preparation: 0.1 M Phosphate buffer (pH 8.0).
- Substrate: Acetylthiocholine iodide (ATCh, 0.5 mM).
- Chromogen: 5,5'-Dithiobis(2-nitrobenzoic acid) (DTNB, 0.3 mM).
- Enzyme: Recombinant human AChE or BChE.
- Workflow:
 - Incubation: Mix Enzyme + Test Compound (Butyl analog) in buffer. Incubate for 30 minutes (critical for carbamates to establish equilibrium).
 - Reaction: Add ATCh + DTNB mixture.
 - Measurement: Monitor absorbance at 412 nm for 5 minutes (Kinetic Mode).
 - Calculation: % Inhibition =

.
 - IC50 Determination: Plot log[Inhibitor] vs. % Inhibition using non-linear regression (GraphPad Prism).

Experimental Workflow Diagram

The following diagram outlines the logical flow from synthesis to lead selection, ensuring a "Go/No-Go" decision matrix.



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Caption: Decision matrix for evaluating carbamate analogs. QC = Quality Control.

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Sources

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- [2. A second generation of carbamate-based fatty acid amide hydrolase inhibitors with improved activity in vivo - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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